

An In-Depth Technical Guide to the Physical Properties of Indium Monochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indium(i)chloride*

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Introduction

Indium monochloride (InCl) is an inorganic compound of significant interest in various fields, including materials science and catalysis. A thorough understanding of its physical properties is crucial for its application and for the development of new technologies. This technical guide provides a comprehensive overview of the core physical properties of indium monochloride, complete with detailed experimental protocols and data presented for clarity and comparative analysis.

General Properties

Indium monochloride is a solid at room temperature and is notable for its existence in two polymorphic forms.^[1] Basic identifying information is provided in the table below.

Property	Value	Reference
Chemical Formula	InCl	[1]
Molecular Weight	150.27 g/mol	-
Appearance	Yellow or red crystalline solid	[1]
CAS Number	13465-10-6	[1]

Crystallographic Properties

Indium monochloride exhibits polymorphism, existing in a yellow cubic form at room temperature and transitioning to a red orthorhombic form at temperatures above 120 °C.[1]

Yellow (Low-Temperature) Cubic Phase

The room-temperature form of indium monochloride possesses a deformed sodium chloride (NaCl) crystal structure.[2]

Table 1: Crystallographic Data for Yellow Cubic Indium Monochloride

Parameter	Value	Reference
Crystal System	Cubic	[2]
Space Group	P2 ₁ 3	[2]
Lattice Parameter (a)	12.368 Å	[2]
Molecules per Unit Cell (Z)	32	[2]

Synthesis of Single Crystals: Single crystals of the yellow cubic phase of indium monochloride can be prepared by reacting indium trichloride (InCl₃) with a slight excess of indium metal shavings in a sealed Pyrex tube. The mixture is heated with a burner until a dark red, almost black liquid forms and is kept in the molten state for several minutes. To obtain well-formed crystals, the sample is then placed in a furnace at 200°C, slowly cooled to 150°C, and tempered at this temperature for several days. Subsequently, it is cooled to 100°C and tempered for another week before very slow cooling to room temperature.[2]

X-ray Diffraction Analysis: The crystal structure is determined using single-crystal X-ray diffraction. Three-dimensional data is collected and used for Patterson and Fourier syntheses to determine the atomic positions of indium and chlorine.[2]

Red (High-Temperature) Orthorhombic Phase

Above 120 °C, indium monochloride undergoes a phase transition to a red orthorhombic structure.[1] This high-temperature polymorph crystallizes in the thallium(I) iodide (TII) motif.[1]

Detailed crystallographic data for this phase is less commonly reported in readily available literature.

Thermal Properties

The thermal behavior of indium monochloride is characterized by its melting point and boiling point, as well as the phase transition between its two crystalline forms.

Table 2: Thermal Properties of Indium Monochloride

Property	Value	Reference
Melting Point	211-216 °C	[3]
Boiling Point	608 °C	[3]
Phase Transition Temperature	~120 °C	[1]

While a specific DSC thermogram for indium monochloride is not readily available in the searched literature, a general experimental protocol for determining the melting point of a crystalline solid using DSC is as follows:

- Sample Preparation: A small, accurately weighed sample of indium monochloride (typically 1-5 mg) is hermetically sealed in an aluminum pan.
- Instrument Calibration: The DSC instrument is calibrated for temperature and enthalpy using a certified standard, such as indium metal.
- Measurement: The sample is placed in the DSC cell alongside an empty reference pan. The sample is then heated at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- Data Analysis: The melting point is determined as the onset temperature of the endothermic peak on the resulting thermogram, which plots heat flow as a function of temperature.[1][4]

The phase transition from the yellow to the red form would also be observable as a thermal event in the DSC thermogram.

Solubility

Indium monochloride is reported to be soluble in water and tetrahydrofuran (THF).^[5] However, it is also noted that it can be susceptible to disproportionation in THF into indium metal and indium trichloride.^{[1][6]} Quantitative solubility data is not widely available in the reviewed literature.

A general procedure for determining the solubility of a compound like indium monochloride is the isothermal equilibrium method:

- **Sample Preparation:** An excess amount of solid indium monochloride is added to a known volume of the solvent (e.g., water or THF) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- **Analysis:** The concentration of indium monochloride in the clear, saturated solution is determined using a suitable analytical technique, such as atomic absorption spectroscopy or inductively coupled plasma mass spectrometry to quantify the indium content.

Spectroscopic Properties

Spectroscopic techniques are essential for characterizing the electronic and vibrational properties of indium monochloride.

Solid-State ^{115}In Nuclear Magnetic Resonance (NMR) Spectroscopy

Solid-state NMR spectroscopy is a powerful tool for probing the local environment of indium nuclei. While specific spectra for indium(I) chloride were not found in the initial searches, studies on other indium compounds demonstrate the feasibility of this technique.^{[3][7][8][9][10]}

Workflow for Solid-State ^{115}In NMR Spectroscopy.

Raman Spectroscopy

Raman spectroscopy can provide information about the vibrational modes of the In-Cl bond. While specific Raman spectra for solid indium monochloride are not readily available in the initial search results, studies on other indium chlorides suggest it is a viable characterization technique.[\[11\]](#)[\[12\]](#)[\[13\]](#)

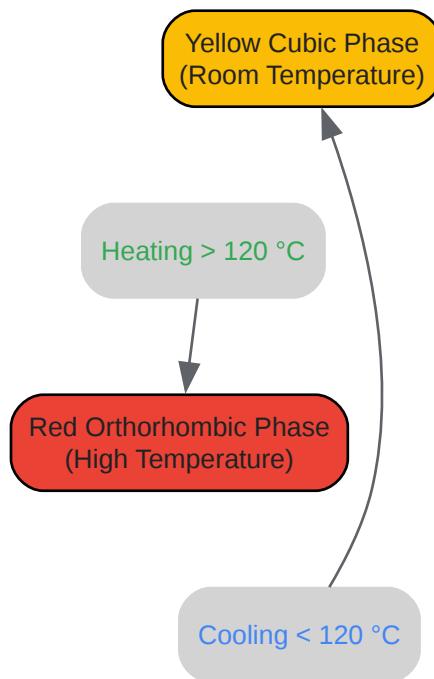
UV-Vis Spectroscopy

UV-Vis absorption spectroscopy can be used to study the electronic transitions in indium monochloride. The absorption spectrum of iodine monochloride, a related interhalogen compound, has been studied in solution, suggesting a similar approach could be applied to InCl.[\[14\]](#)

- **Solution Preparation:** A dilute solution of indium monochloride is prepared in a suitable, transparent solvent (e.g., a non-coordinating organic solvent, taking care to avoid solvents that induce disproportionation).
- **Reference Measurement:** A cuvette containing only the pure solvent is placed in the spectrophotometer to record a baseline spectrum.
- **Sample Measurement:** The cuvette is then filled with the indium monochloride solution, and the absorption spectrum is recorded over a relevant wavelength range (e.g., 200-800 nm).
- **Data Analysis:** The resulting spectrum shows absorbance as a function of wavelength, revealing the electronic transitions of the molecule.

Logical Relationships

The physical properties of indium monochloride are interconnected. The temperature-dependent polymorphism is a key characteristic.



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Phase transition of indium monochloride.

Conclusion

This technical guide has summarized the key physical properties of indium monochloride based on available scientific literature. While fundamental data on its crystal structure, thermal behavior, and solubility are established, there is a notable opportunity for further research to provide more detailed, quantitative experimental data, particularly for the high-temperature orthorhombic phase, quantitative solubility, and comprehensive spectroscopic characterization. Such data would be invaluable for the continued development and application of this interesting compound.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of Indium Monochloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12440655#physical-properties-of-indium-monochloride>

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